

An In-depth Technical Guide to N α -Tosyl-L-asparagine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tosyl-L-asparagine*

CAS No.: 36212-66-5

Cat. No.: B554801

[Get Quote](#)

This guide provides a comprehensive technical overview of N α -**Tosyl-L-asparagine** (Tos-L-Asn-OH), a derivative of the proteinogenic amino acid L-asparagine. Designed for researchers, chemists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis, applications, and the critical scientific principles governing its use.

Core Compound Identity and Properties

N α -**Tosyl-L-asparagine** is characterized by the attachment of a tosyl (p-toluenesulfonyl) group to the alpha-amino group of L-asparagine. This modification significantly alters the chemical properties of the parent amino acid, primarily by converting the basic amino group into a non-basic sulfonamide. This change has profound implications for its utility in chemical synthesis.

Quantitative Data Summary

Property	Value	Source(s)
Chemical Name	N2-[(4-Methylphenyl)sulfonyl]-L-asparagine	
Synonyms	(S)-2-[(4-Tolylsulfonyl)amino]succinamic Acid, Tos-Asn-OH	
CAS Number	36212-66-5 (Primary), 62743-18-4	[1][2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₅ S	[1]
Molecular Weight	286.31 g/mol	[1]
Appearance	White Solid	
Melting Point	169-170 °C (decomposes)	[1]
Solubility	Soluble in DMSO and warm water	[1]

Note on CAS Numbers: While 36212-66-5 is the most commonly cited CAS number for this compound, the number 62743-18-4 also appears in some supplier databases. Researchers should verify the specific product documentation.

Synthesis of N α -Tosyl-L-asparagine: A Mechanistic Perspective

The synthesis of N α -**Tosyl-L-asparagine** is a classic example of nucleophilic acyl substitution, typically achieved via the Schotten-Baumann reaction. This method involves the acylation of the amino acid's nucleophilic α -amino group with p-toluenesulfonyl chloride in the presence of a base.

Causality in Experimental Design

The choice of reaction conditions is critical for maximizing yield and purity.

- **The Nucleophile:** L-asparagine serves as the nucleophile. Its α -amino group attacks the electrophilic sulfur atom of the tosyl chloride.
- **The Electrophile:** p-Toluenesulfonyl chloride (TsCl) is the tosylating agent. The electron-withdrawing nature of the sulfonyl group and the chlorine leaving group makes the sulfur atom highly electrophilic.
- **The Base:** A base, typically sodium hydroxide or sodium carbonate, is essential. It serves two purposes: first, to deprotonate the amino group, increasing its nucleophilicity, and second, to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction. Maintaining a basic pH prevents the protonation of the unreacted amine, which would render it non-nucleophilic.
- **The Solvent:** The reaction is typically performed in an aqueous medium, often with a co-solvent like diethyl ether or dioxane to help solubilize the tosyl chloride.

Experimental Workflow: Synthesis Protocol

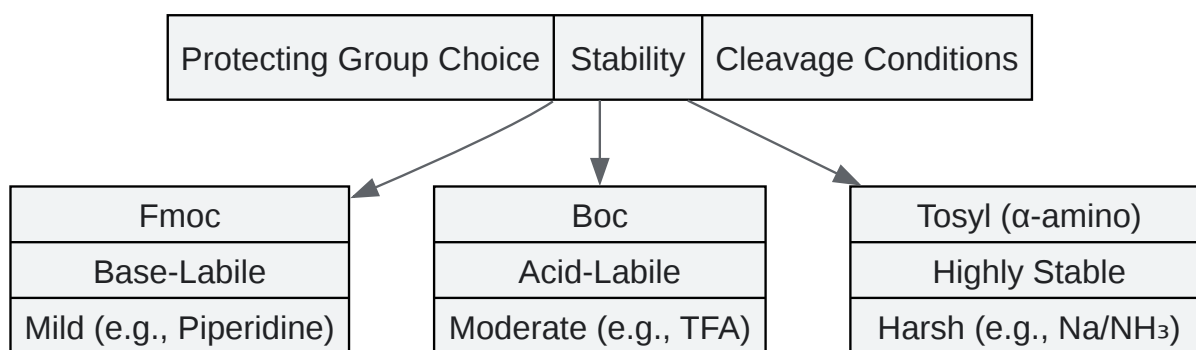
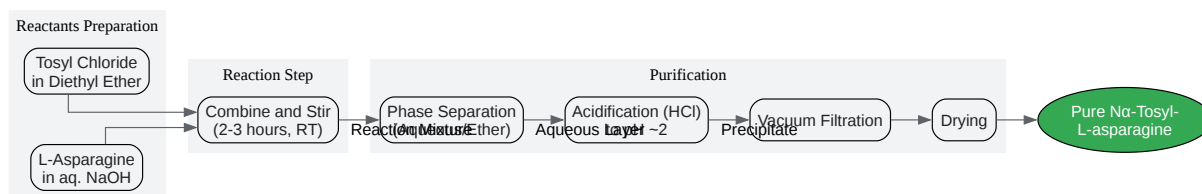
Below is a detailed, self-validating protocol for the laboratory-scale synthesis of **N α -Tosyl-L-asparagine**.

Materials:

- L-asparagine monohydrate
- p-Toluenesulfonyl chloride (TsCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Concentrated Hydrochloric Acid (HCl)
- Distilled water
- pH indicator paper or pH meter

Procedure:

- **Dissolution:** In a flask equipped with a magnetic stirrer, dissolve L-asparagine monohydrate in an aqueous solution of sodium hydroxide (e.g., 1 M NaOH) at room temperature. The molar ratio of NaOH to L-asparagine should be approximately 2:1 to ensure the solution remains basic throughout the reaction.
- **Addition of Tosyl Chloride:** In a separate container, dissolve p-toluenesulfonyl chloride in diethyl ether. Add this solution dropwise to the stirring L-asparagine solution over 30-45 minutes. The reaction is exothermic; maintain the temperature between 15-25 °C using an ice bath if necessary.
- **Reaction:** After the addition is complete, allow the mixture to stir vigorously at room temperature for 2-3 hours. Monitor the pH periodically and add more NaOH solution if it drops below 9, ensuring the amino group remains reactive.
- **Workup - Phase Separation:** Transfer the reaction mixture to a separatory funnel. The aqueous layer contains the sodium salt of the product, while the ether layer contains unreacted tosyl chloride and its hydrolysis byproduct, p-toluenesulfonic acid. Separate the layers and wash the aqueous layer with a fresh portion of diethyl ether to remove organic impurities.
- **Precipitation:** Cool the aqueous layer in an ice bath. Slowly acidify the solution by adding concentrated HCl dropwise while stirring. The **N α -Tosyl-L-asparagine** product is insoluble in acidic aqueous solution and will precipitate as a white solid. Continue adding acid until the pH reaches approximately 2.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration. Wash the solid with cold, distilled water to remove any inorganic salts. Recrystallization from a suitable solvent system, such as an ethanol-water mixture, can be performed for further purification.
- **Drying and Characterization:** Dry the purified product in a vacuum oven. The final product can be characterized by determining its melting point and using techniques like NMR and IR spectroscopy to confirm its structure and purity.



[Click to download full resolution via product page](#)

Comparison of common amino-protecting groups.

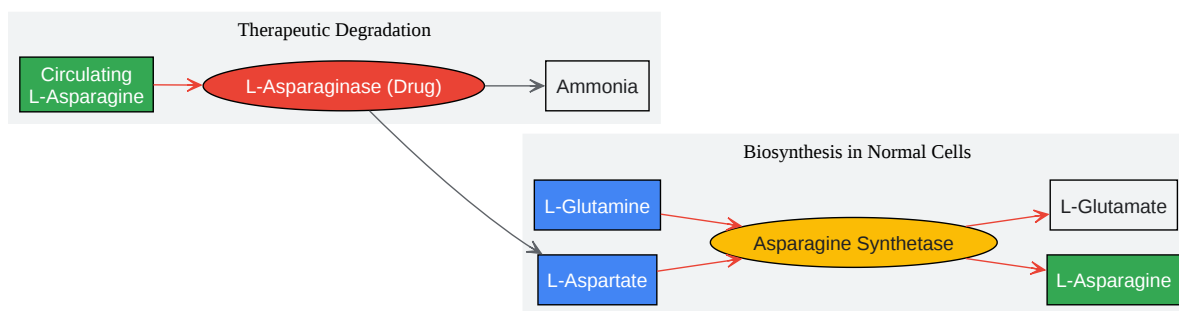
Precursor in Asymmetric Synthesis

Nα-Tosyl-L-asparagine, as a chiral molecule derived from the natural chiral pool, can serve as a valuable starting material or ligand in asymmetric synthesis. The tosyl group imparts specific steric and electronic properties that can be exploited to control the stereochemical outcome of a reaction. Chiral ligands derived from amino acids are widely used in transition-metal-catalyzed reactions to produce enantiomerically pure products, which is a cornerstone of modern pharmaceutical development. [3][4][5] The defined stereocenter of **Nα-Tosyl-L-asparagine** can be used to induce chirality in a wide array of chemical transformations.

Broader Context: The Biochemistry of Asparagine

Understanding the parent molecule is key to appreciating its derivatives. L-asparagine is a non-essential amino acid, meaning it can be synthesized by the human body. This synthesis is

catalyzed by asparagine synthetase, which converts L-aspartate and glutamine into L-asparagine and glutamate. [6] This pathway is of significant interest in oncology. Certain cancer cells, particularly those of acute lymphoblastic leukemia (ALL), have low levels of asparagine synthetase and are dependent on extracellular asparagine. [7][8][9] The therapeutic enzyme L-asparaginase exploits this dependency by hydrolyzing circulating L-asparagine to L-aspartate and ammonia, thereby starving the cancer cells and inducing apoptosis. [8][10][11] While **N α -Tosyl-L-asparagine** is not directly used in this context, the study of asparagine metabolism highlights the critical role of this amino acid and drives research into related chemical entities.



[Click to download full resolution via product page](#)

Simplified overview of L-asparagine metabolic pathways.

References

- Pharmaffiliates. **Tosyl-L-asparagine**. [\[Link\]](#)
- AAPPTec. Amino Acid Derivatives for Peptide Synthesis. [\[Link\]](#)
- ResearchGate. Chiral Ligands for Asymmetric Catalysis. [\[Link\]](#)
- Pfaltz, A., & Drury, W. J. (2003). Design of chiral ligands for asymmetric catalysis: From C2-symmetric P,P- and N,N-ligands to nonsymmetric P,N-ligands. Proceedings of the National

Academy of Sciences, 100(25), 14767-14772. [[Link](#)]

- Molbase. Chiral Nitrogen Ligands. [[Link](#)]
- Frontiers in Bioengineering and Biotechnology. Synthesis of L-asparagine Catalyzed by a Novel Asparagine Synthase Coupled With an ATP Regeneration System. [[Link](#)]
- Loffet, A., & Zhang, H. (2013). Profiling Enzyme Activity of L-Asparaginase II by NMR-Based Methyl Fingerprinting at Natural Abundance. Journal of the American Chemical Society, 135(44), 16484-16491. [[Link](#)]
- Borecka, B., et al. (2022). Molecular Analysis of L-Asparaginases for Clarification of the Mechanism of Action and Optimization of Pharmacological Functions. International Journal of Molecular Sciences, 23(6), 2999. [[Link](#)]
- Banaś, A., & Jaskólski, M. (2001). Sequence analysis of enzymes with asparaginase activity. Acta Biochimica Polonica, 48(4), 893-902. [[Link](#)]
- Kotzia, G. A., & Labrou, N. E. (2007). Tailoring structure–function properties of L-asparaginase: engineering resistance to trypsin cleavage. Biochemical Journal, 404(2), 335-343. [[Link](#)]
- Pokrovskaya, M. V., et al. (2022). Improvement of Biocatalytic Properties and Cytotoxic Activity of L-Asparaginase from Rhodospirillum rubrum by Conjugation with Chitosan-Based Cationic Polyelectrolytes. International Journal of Molecular Sciences, 23(7), 3681. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Short and Efficient Synthesis of Optically Active N-Tosyl Aziridines from 2-Amino Alcohols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Design of chiral ligands for asymmetric catalysis: From C2-symmetric P,P- and N,N-ligands to sterically and electronically nonsymmetrical P,N-ligands - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. chiral.bocsci.com \[chiral.bocsci.com\]](#)
- [6. Frontiers | Synthesis of L-asparagine Catalyzed by a Novel Asparagine Synthase Coupled With an ATP Regeneration System \[frontiersin.org\]](#)
- [7. Profiling Enzyme Activity of L-Asparaginase II by NMR-Based Methyl Fingerprinting at Natural Abundance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Molecular Analysis of L-Asparaginases for Clarification of the Mechanism of Action and Optimization of Pharmacological Functions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Improvement of Biocatalytic Properties and Cytotoxic Activity of L-Asparaginase from Rhodospirillum rubrum by Conjugation with Chitosan-Based Cationic Polyelectrolytes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Tailoring structure–function properties of L-asparaginase: engineering resistance to trypsin cleavage - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to N α -Tosyl-L-asparagine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554801/docs#an-in-depth-technical-guide-to-n-tosyl-l-asparagine\]](https://www.benchchem.com/product/b554801/docs#an-in-depth-technical-guide-to-n-tosyl-l-asparagine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)